

Personal protective equipment for handling CB-5339

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Compound of Interest

Compound Name: CB-5339

Cat. No.: B10854490

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Essential Safety and Handling Guide for CB-5339

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for the handling of **CB-5339**, a potent p97 inhibitor. Adherence to these procedures is critical to ensure personnel safety and maintain experimental integrity.

Hazard Identification and Personal Protective Equipment (PPE)

CB-5339 is a potent investigational drug that requires careful handling to avoid exposure. The primary routes of exposure are inhalation, skin and eye contact, and ingestion. All handling of solid **CB-5339** should be performed in a designated area, such as a certified chemical fume hood or a Class II Type B biological safety cabinet, to minimize inhalation risk.

Minimum Required PPE:

PPE Category	Specification	Rationale
Gloves	Double pair of chemotherapy-rated, powder-free nitrile gloves (minimum 4 mil thickness).	Prevents skin contact with the potent compound. Double gloving provides an additional barrier and allows for safe removal of the outer glove if contaminated.
Eye Protection	Safety goggles with side-shields or a full-face shield.	Protects eyes from dust particles and potential splashes of solutions containing CB-5339.
Body Protection	Disposable, solid-front barrier gown with long sleeves and tight-fitting cuffs.	Prevents contamination of personal clothing and skin.
Respiratory Protection	A fit-tested N95 respirator is recommended when handling the powder outside of a containment device.	Minimizes the risk of inhaling fine particles of the compound.

Step-by-Step Handling and Preparation of CB-5339 Solutions

2.1. Preparation of the Work Area:

- Ensure the certified chemical fume hood or biological safety cabinet is functioning correctly.
- Cover the work surface with a disposable, absorbent bench liner.
- Assemble all necessary equipment and reagents before handling the compound.

2.2. Handling of Solid CB-5339:

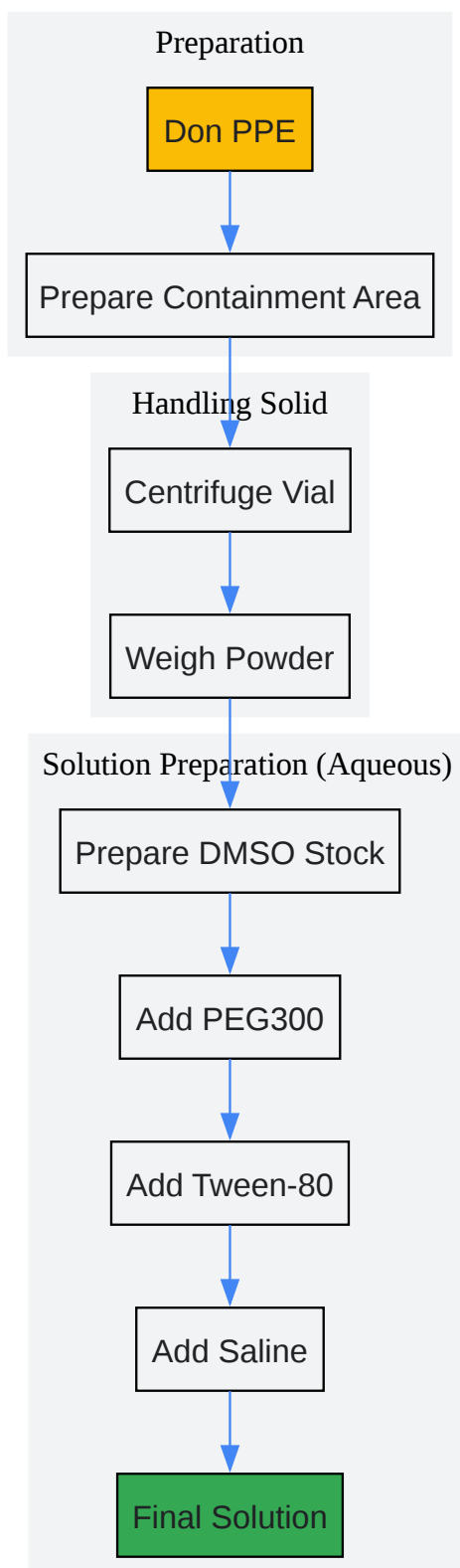
- Before opening, centrifuge the vial to ensure all powder is at the bottom.

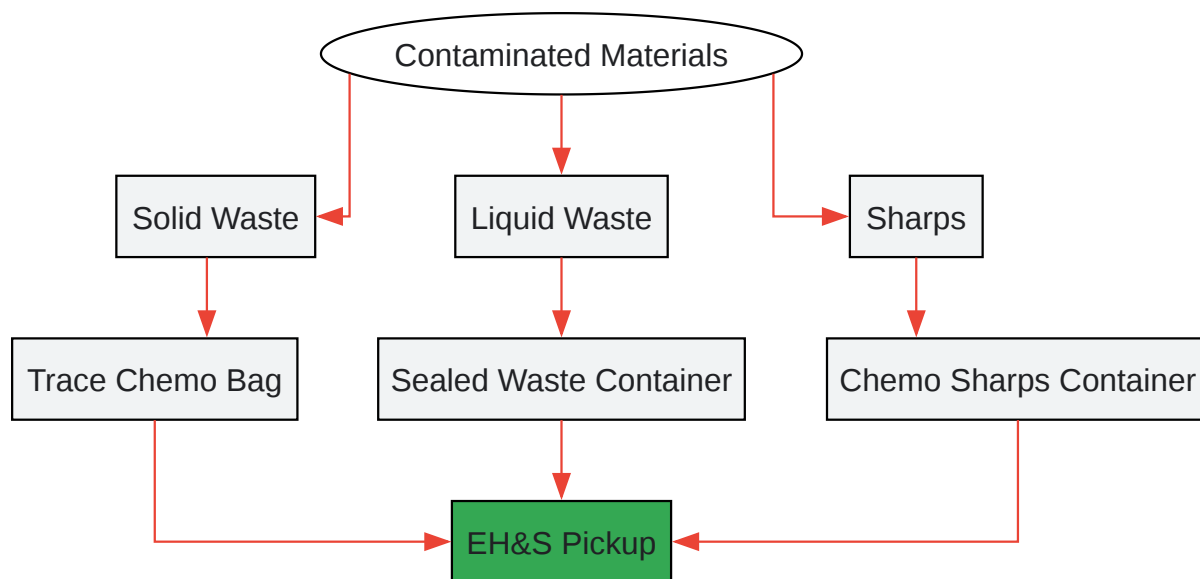
- Carefully open the vial inside the containment device to avoid creating dust.
- Weigh the desired amount of **CB-5339** using a calibrated analytical balance within the containment device.

2.3. Preparation of Stock Solutions:

- DMSO Stock Solution:
 - Add the appropriate volume of anhydrous DMSO to the vial containing the weighed **CB-5339**.
 - Cap the vial and vortex until the solid is completely dissolved. Gentle warming and sonication can be used to aid dissolution.
 - Visually inspect the solution to ensure there are no particulates.
- Aqueous Working Solutions:
 - Due to the low water solubility of **CB-5339**, a co-solvent system is often required for in vivo studies.
 - A common formulation involves a multi-step dilution:
 - Start with a concentrated stock in 10% DMSO.
 - Add 40% PEG300 and mix thoroughly.
 - Add 5% Tween-80 and mix.
 - Finally, add 45% saline to reach the desired final concentration.[\[1\]](#)
 - Always add solvents sequentially and ensure complete mixing at each step to maintain a clear solution.[\[1\]](#)

Experimental Workflow for **CB-5339** Solution Preparation:





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References

- 1. medchemexpress.com [medchemexpress.com]
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